

stability and storage conditions for (2R)-2,3-diaminopropan-1-ol

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Compound of Interest

Compound Name: (2R)-2,3-diaminopropan-1-ol

Cat. No.: B15095681

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Technical Support Center: (2R)-2,3-diaminopropan-1-ol

This technical support center provides guidance on the stability, storage, and handling of **(2R)-2,3-diaminopropan-1-ol**. The information is intended for researchers, scientists, and drug development professionals. Please note that while specific stability data for **(2R)-2,3-diaminopropan-1-ol** is limited, the recommendations provided are based on the known chemical properties of similar chiral amines and amino alcohols.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **(2R)-2,3-diaminopropan-1-ol**?

A1: Based on the properties of analogous compounds, **(2R)-2,3-diaminopropan-1-ol** should be stored in a tightly sealed container under an inert atmosphere (e.g., argon or nitrogen) at 2-8°C. It is likely hygroscopic and sensitive to atmospheric carbon dioxide. Prolonged exposure to ambient air should be avoided to prevent degradation and the formation of carbonate salts.

Q2: How stable is **(2R)-2,3-diaminopropan-1-ol** in solution?

A2: The stability of **(2R)-2,3-diaminopropan-1-ol** in solution is dependent on the solvent, pH, and presence of oxidizing agents. In neutral or basic aqueous solutions, it is expected to be relatively stable for short periods. However, in acidic solutions, the amine groups will be

protonated, which can influence its reactivity. Protic solvents may participate in hydrogen bonding, which can affect its stability and reactivity. For long-term storage, it is recommended to keep it as a neat solid under inert gas.

Q3: What are the potential degradation pathways for **(2R)-2,3-diaminopropan-1-ol**?

A3: The primary degradation pathways are likely oxidation and reaction with carbon dioxide. The primary amine and alcohol functional groups are susceptible to oxidation, which can lead to the formation of aldehydes, carboxylic acids, or other byproducts. Reaction with atmospheric CO₂ can lead to the formation of carbamates.

Q4: Is **(2R)-2,3-diaminopropan-1-ol** prone to racemization?

A4: While racemization is a possibility for any chiral compound, it is not expected to be a significant issue for **(2R)-2,3-diaminopropan-1-ol** under standard storage and handling conditions. The chiral center is a saturated carbon, which is generally stable to racemization unless subjected to harsh chemical conditions that would likely degrade the molecule entirely.

Troubleshooting Guides

Issue 1: Inconsistent Reaction Yields or Formation of Unexpected Byproducts

Possible Cause	Troubleshooting Step
Degradation of (2R)-2,3-diaminopropan-1-ol	1. Verify Purity: Before use, check the purity of the starting material using a suitable analytical method (e.g., chiral HPLC, NMR). 2. Inert Atmosphere: Ensure all reactions are carried out under a dry, inert atmosphere (argon or nitrogen). 3. Dry Solvents: Use anhydrous solvents to prevent side reactions with water.
Reaction with Atmospheric CO ₂	1. Degas Solvents: Degas all solvents prior to use to remove dissolved CO ₂ . 2. Positive Pressure: Maintain a slight positive pressure of inert gas throughout the reaction setup.
Oxidation	1. Avoid Air Exposure: Minimize the exposure of the compound and reaction mixtures to air. 2. Antioxidants: In some applications, the addition of a small amount of an antioxidant may be considered, but its compatibility with the reaction chemistry must be verified.

Issue 2: Difficulty in Handling and Weighing the Compound

Possible Cause	Troubleshooting Step
Hygroscopicity	1. Glove Box/Glove Bag: Handle and weigh the compound in a glove box or glove bag with a dry atmosphere. 2. Quick Weighing: If a glove box is unavailable, weigh the compound quickly and minimize its exposure to ambient air. 3. Inert Gas Blanket: Use a gentle stream of inert gas over the balance to create a localized inert environment.
Static Charge	1. Anti-Static Gun: Use an anti-static gun to neutralize any static charge on the weighing vessel and spatula. 2. Anti-Static Weighing Pans: Utilize anti-static weighing pans.

Data Presentation

Table 1: Physical and Chemical Properties of Similar Amino Alcohols

Property	1,3-Diamino-2-propanol	(R)-(-)-2-Amino-1-propanol
Molecular Formula	C3H10N2O[1]	C3H9NO
Molecular Weight	90.12 g/mol [1]	75.11 g/mol
Melting Point	40-44 °C[1]	8 °C
Boiling Point	235 °C	173-176 °C
Solubility	Very soluble in water.	Soluble in water.
pKa	7.93, 9.69 (at 20°C)	12.88 (Predicted)

Note: Data for **(2R)-2,3-diaminopropan-1-ol** is not readily available. The data presented is for structurally similar compounds and should be used as a general guide.

Experimental Protocols

Protocol 1: General Procedure for Stability Assessment of (2R)-2,3-diaminopropan-1-ol

This protocol outlines a general approach for assessing the stability of **(2R)-2,3-diaminopropan-1-ol** under various conditions.

1. Materials:

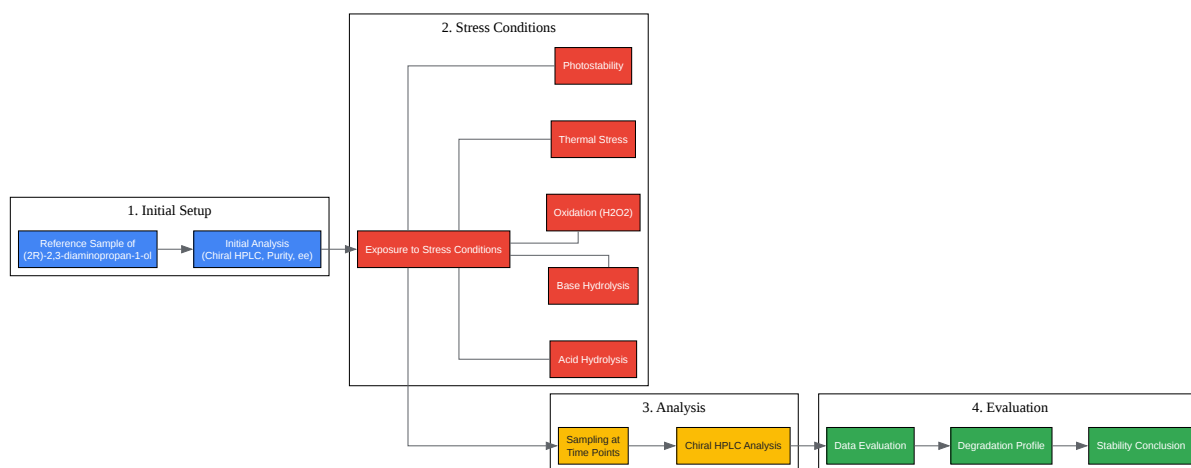
- **(2R)-2,3-diaminopropan-1-ol**
- HPLC grade solvents (e.g., acetonitrile, methanol, water)
- Buffers of various pH (e.g., pH 4, 7, 9)
- Hydrogen peroxide (30%)
- Hydrochloric acid (1 M)
- Sodium hydroxide (1 M)
- Calibrated stability chambers (for temperature and humidity control)
- Photostability chamber

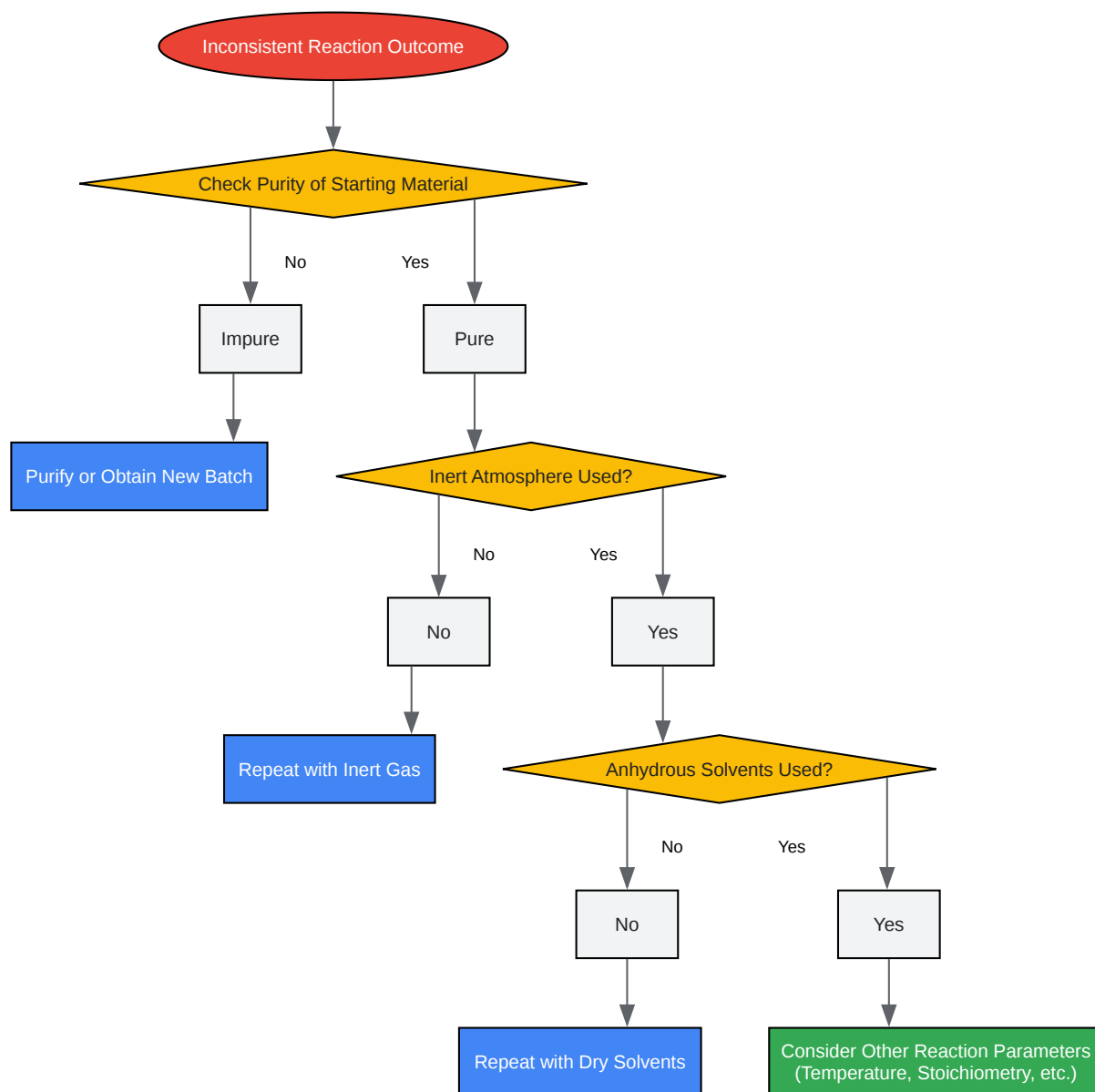
2. Methodology:

- **Initial Analysis:** Perform an initial analysis of a reference sample of **(2R)-2,3-diaminopropan-1-ol** to determine its initial purity and enantiomeric excess using a validated chiral HPLC method.
- **Stress Conditions:**
 - **Acid Hydrolysis:** Dissolve the compound in 1 M HCl and heat at 60°C for 24 hours.
 - **Base Hydrolysis:** Dissolve the compound in 1 M NaOH and heat at 60°C for 24 hours.
 - **Oxidative Degradation:** Dissolve the compound in a solution of 3% hydrogen peroxide and keep at room temperature for 24 hours.
 - **Thermal Degradation:** Store the solid compound at elevated temperatures (e.g., 40°C, 60°C) for a specified period.
 - **Photostability:** Expose the solid compound and its solution to light in a photostability chamber according to ICH guidelines.
- **Sample Analysis:** At specified time points, withdraw samples from each stress condition, neutralize if necessary, and analyze by chiral HPLC to determine the remaining concentration of **(2R)-2,3-diaminopropan-1-ol** and the formation of any degradation products.

- **Data Evaluation:** Compare the chromatograms of the stressed samples with the reference sample to identify and quantify degradation products. Evaluate the change in purity and enantiomeric excess over time.

Visualizations





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References

- 1. 1,3-Diamino-2-propanol 95 616-29-5 [sigmaaldrich.com]
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